

Application Note: High-Yield Synthesis of Phenyl-2H-cyclohepta[d]pyrimidine Analogues

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Compound of Interest

Compound Name: 2H-Cyclohepta[d]pyrimidine

CAS No.: 30735-87-6

Cat. No.: B13092313

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Strategic Overview

The cyclohepta[d]pyrimidine scaffold represents a "privileged structure" in drug discovery, fusing a seven-membered cycloheptane ring with a pyrimidine core. This bicyclic system restricts the conformational flexibility of the attached phenyl group, enhancing binding affinity for targets such as HIV-1 Reverse Transcriptase (NNRTIs) and Tyrosine Kinases.

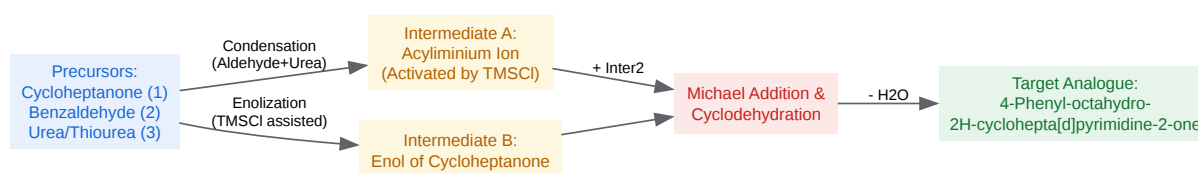
Key Applications

- Antiviral Therapeutics: Analogues functioning as non-nucleoside reverse transcriptase inhibitors (similar to MKC-442).^[1]
- Oncology: Inhibition of tubulin polymerization and varying cytotoxicity against MCF-7 and HepG2 cell lines.
- Antimicrobial: Potent activity against DNA gyrase in resistant bacterial strains.

Retrosynthetic Analysis & Mechanism

The most efficient route to synthesize the 4-phenyl (or 9-phenyl, depending on numbering) analogue library is the One-Pot Biginelli Cyclocondensation. Unlike traditional acid-catalyzed methods (HCl/H₂SO₄) which suffer from low yields and long reaction times, this protocol utilizes Trimethylsilyl Chloride (TMSCl) as a promoter. TMSCl acts as a Lewis acid and a dehydrating agent, significantly accelerating the formation of the key N-acyliminium ion intermediate.

Reaction Scheme (DOT Visualization)



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Figure 1: Mechanistic pathway of the TMSCl-mediated Biginelli condensation. The reaction proceeds via the formation of an acyliminium intermediate followed by nucleophilic attack by the cycloheptanone enol.

Experimental Protocol

Protocol A: TMSCl-Mediated Synthesis (High-Throughput)

This method is optimized for generating a library of analogues with varying phenyl substituents (e.g., 4-Cl, 4-OMe, 3-NO₂).

Reagents:

- Cycloheptanone (1.0 equiv)
- Substituted Benzaldehyde (1.0 equiv)
- Urea or Thiourea (1.5 equiv)
- Trimethylsilyl Chloride (TMSCl) (1.0 equiv)

- Solvent: Acetonitrile (MeCN) or DMF
- Workup: DMF/Water or Ethanol

Step-by-Step Methodology:

- Preparation: In a 50 mL round-bottom flask, dissolve Cycloheptanone (5 mmol), Substituted Benzaldehyde (5 mmol), and Urea/Thiourea (7.5 mmol) in Acetonitrile (10 mL).
- Activation: Add TMSCl (5 mmol) dropwise to the mixture at room temperature. Note: TMSCl will react with urea to form a soluble silylated species, enhancing reactivity.
- Reaction: Heat the mixture to reflux (80-85°C) for 2–4 hours. Monitor progress via TLC (Ethyl Acetate:Hexane 1:3). The spot for benzaldehyde should disappear.
- Quenching: Cool the reaction mixture to room temperature. Pour the solution into crushed ice (approx. 50 g) with vigorous stirring.
- Precipitation: Stir for 15-20 minutes. The solid product will precipitate out.
- Purification:
 - Filter the solid under vacuum.
 - Wash with cold water (2 x 10 mL) and cold ethanol (1 x 5 mL).
 - Recrystallization: Recrystallize from hot Ethanol or DMF/Ethanol mixture to obtain pure crystals.

Protocol B: Aromatization (Optional)

The product of Protocol A is the octahydro derivative. To obtain the fully aromatic **2H-cyclohepta[d]pyrimidine** (often required for kinase inhibition), an oxidation step is necessary.

- Dissolve the octahydro product (1 mmol) in Acetic Acid (5 mL).
- Add DDQ (2,3-Dichloro-5,6-dicyano-1,4-benzoquinone) (1.2 equiv).
- Reflux for 6–8 hours.

- Neutralize with NaHCO_3 and extract with Ethyl Acetate.

Data Analysis & Validation

Expected Yields & Characterization

The following table summarizes expected outcomes for various analogues using Protocol A.

Entry	R-Group (Phenyl)	X (Urea)	Time (h)	Yield (%)	Melting Point (°C)
1	H	O	2.5	92	210–212
2	4-Cl	O	3.0	88	225–227
3	4-OMe	O	2.5	90	205–207
4	3-NO ₂	S	3.5	85	198–200
5	4-OH	S	4.0	82	230–232

Structural Validation (NMR)

To validate the formation of the 4-phenyl-octahydro-2H-cyclohepta[d]pyrimidine-2-one:

- ¹H NMR (DMSO-d₆, 400 MHz):
 - δ 9.20, 7.65 ppm: Two singlets (1H each) for NH protons (D₂O exchangeable).
 - δ 5.10–5.25 ppm: Doublet/Singlet (1H) for the benzylic proton at the chiral center (C4). Crucial for confirming ring closure.
 - δ 7.10–7.40 ppm: Multiplet for aromatic protons (Phenyl group).
 - δ 1.40–2.60 ppm: Multiplets (10H) for the cycloheptane ring methylene protons.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield	Incomplete condensation due to wet solvent.	Ensure MeCN/DMF is dry. TMSCl hydrolyzes rapidly in moisture.
Sticky Product	Oligomerization of benzaldehyde.	Wash the crude solid thoroughly with cold Ether or Hexane before recrystallization.
Long Reaction Time	Steric hindrance on benzaldehyde (e.g., 2-substituted).	Increase catalyst load to 1.5 equiv or switch solvent to DMF (higher reflux temp).

References

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